

Investigating the solubility of bismuth subcarbonate in various solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bismuth Subcarbonate

Cat. No.: B048179

[Get Quote](#)

An In-depth Technical Guide to the Solubility of Bismuth Subcarbonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **bismuth subcarbonate** ($(\text{BiO})_2\text{CO}_3$), a compound widely utilized in pharmaceutical and industrial applications. This document details its solubility in various solvents, presents standardized experimental protocols for solubility determination, and offers a visual workflow for quantitative analysis.

Summary of Solubility Characteristics

Bismuth subcarbonate is a white or yellowish-white, odorless, and tasteless powder.^{[1][2][3]} Structurally, it is a basic salt with a density of approximately 6.86 g/cm³.^{[1][4][5][6]} Its solubility is a critical factor in its application, particularly in pharmaceuticals where its dissolution behavior impacts bioavailability and efficacy.

Generally, **bismuth subcarbonate** is characterized by its poor solubility in neutral solvents and its reactivity with acidic solutions. It is considered practically insoluble in water, ethanol, and other organic solvents.^{[1][2][4][7][8][9]} However, it readily dissolves in mineral acids such as nitric acid and hydrochloric acid, as well as in concentrated acetic acid.^{[1][4][7]} This dissolution

in acidic media is accompanied by effervescence, a result of the decomposition of the carbonate ion and the release of carbon dioxide gas.[\[2\]](#)[\[4\]](#)[\[8\]](#)

Quantitative Solubility Data

The following table summarizes the qualitative solubility of **bismuth subcarbonate** in various common solvents as established in chemical literature and pharmacopeias. Quantitative solubility values in water are not widely reported due to the compound's very low solubility, often cited simply as "insoluble" or "practically insoluble."

Solvent	Solubility Description	Observations	Citations
Water	Practically Insoluble / Insoluble	Stable suspension can be formed.	[1] [2] [4] [5] [7] [8] [10]
Ethanol (96%)	Practically Insoluble / Insoluble	-	[1] [2] [3] [4] [9]
Other Organic Solvents	Insoluble	-	[1]
Nitric Acid	Soluble	Dissolves with effervescence.	[1] [2] [3] [4] [7]
Hydrochloric Acid	Soluble	Dissolves with effervescence.	[1] [4] [7]
Concentrated Acetic Acid	Soluble	-	[1] [4] [7]
Ammonium Chloride Solution	Soluble	-	[1]
Alkali Metal Carbonate Solution	Slightly Soluble	-	[1]

Experimental Protocols

Detailed methodologies for assessing the solubility and purity of **bismuth subcarbonate** are crucial for quality control and research purposes. The following protocols are derived from pharmacopeial standards and analytical chemistry literature.

This protocol provides a straightforward method to verify the qualitative solubility of a **bismuth subcarbonate** sample.

- Materials:
 - **Bismuth subcarbonate** sample
 - Deionized water
 - Ethanol (96%)
 - Dilute Nitric Acid (e.g., 3 M)
 - Test tubes and rack
 - Vortex mixer or stirring rod
- Procedure:
 1. Place approximately 100 mg of the **bismuth subcarbonate** sample into three separate, labeled test tubes.
 2. To the first test tube, add 5 mL of deionized water.
 3. To the second test tube, add 5 mL of 96% ethanol.
 4. To the third test tube, add 5 mL of dilute nitric acid.
 5. Agitate each tube vigorously for 2 minutes using a vortex mixer or stirring rod.
 6. Allow the tubes to stand for 5 minutes and observe.
 7. Observation: Note the absence of dissolution in water and ethanol. In the nitric acid solution, observe the complete dissolution of the solid, likely accompanied by the evolution

of gas (effervescence).

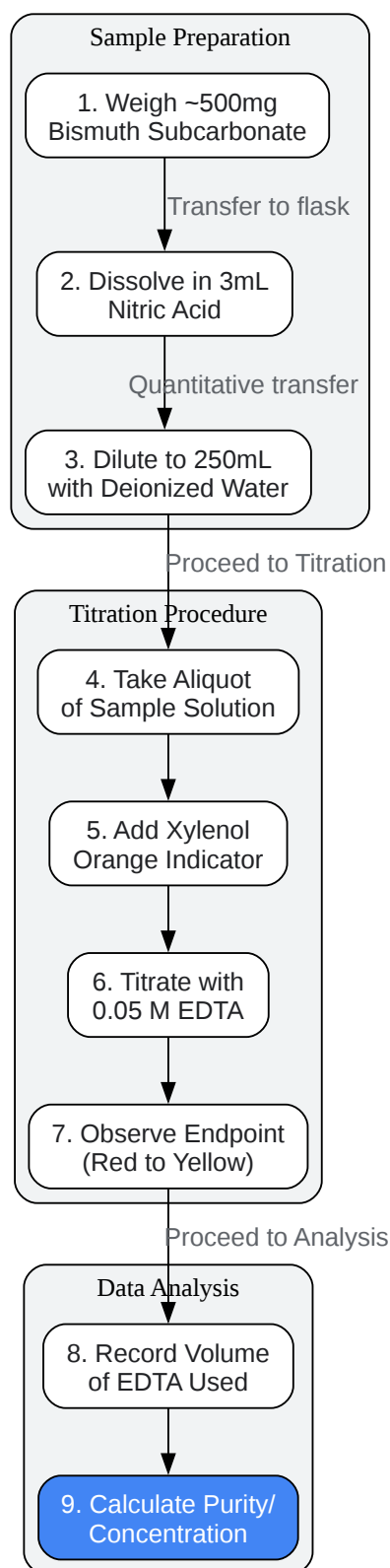
This protocol, adapted from the United States Pharmacopeia (USP) assay method, determines the purity of **bismuth subcarbonate**, which can be used to quantify its concentration after dissolution.^{[3][11][12]}

- Materials:
 - **Bismuth subcarbonate** (approx. 500 mg, accurately weighed)
 - Nitric acid (3 mL)
 - Deionized water
 - Xylenol orange indicator solution (0.3 mL)
 - 0.05 M Edetate Disodium (EDTA) titrant
 - 250 mL volumetric flask
 - Burette, stand, and clamp
 - Erlenmeyer flask
- Procedure:
 1. Accurately weigh approximately 500 mg of the **bismuth subcarbonate** sample.
 2. Carefully transfer the sample to an Erlenmeyer flask and dissolve it in 3 mL of nitric acid.
 3. Quantitatively transfer the solution to a 250 mL volumetric flask and dilute with deionized water to the mark. Mix thoroughly. This is the sample solution.
 4. Pipette a suitable aliquot of the sample solution into a clean Erlenmeyer flask.
 5. Add 0.3 mL of xylenol orange indicator solution. The solution should turn a reddish-purple color.

6. Titrate the solution with 0.05 M EDTA from a burette until the solution turns a clear yellow, indicating the endpoint.
7. Record the volume of EDTA titrant used.
8. Calculation: Each mL of 0.05 M EDTA is equivalent to 12.75 mg of $(\text{BiO})_2\text{CO}_3$.^[3] Calculate the concentration based on the initial weight and the volume of titrant consumed.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the quantitative analysis protocol for **bismuth subcarbonate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the quantitative analysis of **bismuth subcarbonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Bismuth Carbonate or Bismuth Subcarbonate EP BP USP Manufacturers, SDS [mubychem.com]
- 3. mubychem.net [mubychem.net]
- 4. Bismuth subcarbonate CAS#: 5892-10-4 [m.chemicalbook.com]
- 5. Bismuth subcarbonate - Wikipedia [en.wikipedia.org]
- 6. carlroth.com [carlroth.com]
- 7. Bismuth subcarbonate Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. BISMUTH SUBCARBONATE USP - PCCA [pccarx.com]
- 9. Bismuth subcarbonate | 5892-10-4 [chemicalbook.com]
- 10. Bismuth Subcarbonate - ProChem, Inc. [prochemonline.com]
- 11. Bismuth Subcarbonate [drugfuture.com]
- 12. drugfuture.com [drugfuture.com]
- To cite this document: BenchChem. [Investigating the solubility of bismuth subcarbonate in various solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048179#investigating-the-solubility-of-bismuth-subcarbonate-in-various-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com